

# Unable to Identify "CO23" as a Specific Biological Tool

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Compound of Interest		
Compound Name:	CO23	
Cat. No.:	B15542379	Get Quote

Following a comprehensive search, the term "CO23" does not correspond to a recognized specific tool, molecule, or protein within the context of biological processes. It is possible that "CO23" is a typographical error or an internal designation not widely known.

To provide you with the detailed Application Notes and Protocols you require, please clarify the specific biological tool you are interested in. For example, you may have intended to inquire about one of the following, which were identified during the search:

- SEC23: A core component of the COPII protein complex, essential for the transport of proteins and lipids from the endoplasmic reticulum to the Golgi apparatus.[1] SEC23 has two isoforms, SEC23A and SEC23B, and their mutations have been linked to various human diseases and cancers.[1]
- 23 kDa extrinsic protein of Photosystem II: A protein that binds to manganese and plays a crucial role in the light-dependent assembly of the manganese cluster in Photosystem II during photosynthesis.[2]
- COX2 (Cytochrome c oxidase subunit II): A key component of the mitochondrial respiratory chain, involved in cellular energy production.[3] Dysregulation of COX2 has been associated with various diseases, including cancer and neurodegenerative disorders.[3]
- CO2 (Carbon Dioxide) or CO3^2- (Carbonate): While not a "tool" in the traditional sense, carbon dioxide and its related ion, carbonate, are fundamental molecules in numerous



biological processes, including cellular respiration, photosynthesis, and pH buffering.[4][5][6] [7][8][9]

Once you provide the correct name of the biological tool and the specific biological process of interest, I can proceed to generate the detailed Application Notes and Protocols, including data tables, experimental methodologies, and the requested Graphviz diagrams.

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### References

- 1. The Functional Role of SEC23 in Vesicle Transportation, Autophagy and Cancer PMC [pmc.ncbi.nlm.nih.gov]
- 2. Function of the 23 kDa extrinsic protein of Photosystem II as a manganese binding protein and its role in photoactivation PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. MT-CO2 mitochondrially encoded cytochrome c oxidase II [Homo sapiens (human)] -Gene - NCBI [ncbi.nlm.nih.gov]
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